

Diethylaluminium Cyanide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylaluminium cyanide

Cat. No.: B1591682

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethylaluminium cyanide, often referred to as Nagata's reagent, is an organoaluminium compound with the chemical formula $((C_2H_5)_2AlCN)_n$.^[1] This colorless compound, typically handled as a solution in an organic solvent like toluene, is a crucial reagent in organic synthesis.^{[1][2]} Its primary and most notable application is in the hydrocyanation of α,β -unsaturated ketones, a reaction that facilitates the formation of alkyl nitriles.^{[1][2]} These nitriles are valuable precursors for a wide range of organic compounds, including amines, amides, carboxylic acids, and esters, which are significant in the development of pharmaceuticals and agrochemicals.^{[1][2]}

First reported in 1962 by Wataru Nagata and his colleagues, this reagent was developed to improve upon existing hydrocyanation methods that used alkali cyanides, which often resulted in poor yields and lacked stereocontrol.^[2] **Diethylaluminium cyanide** offers a balance of reactivity and selectivity, making it a powerful tool for targeted organic synthesis.^[2]

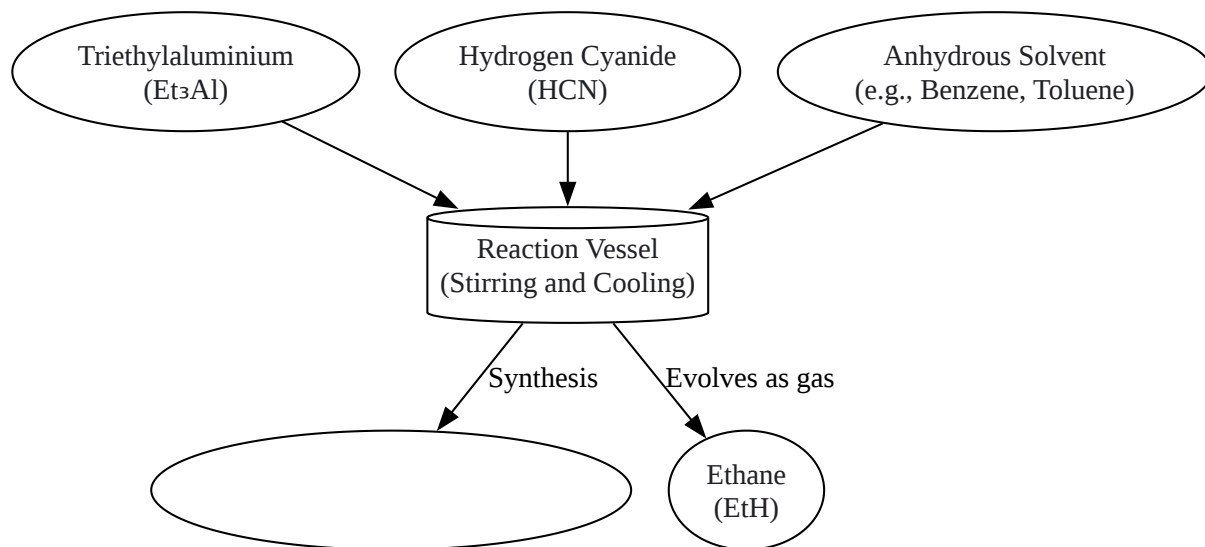
Core Properties of Diethylaluminium Cyanide

The fundamental chemical and physical properties of **Diethylaluminium cyanide** are summarized in the table below for easy reference.

| Property | Value |
|-------------------|--|
| CAS Number | 5804-85-3[1][2][3][4][5] |
| Molecular Formula | C ₅ H ₁₀ AlN[2][3] |
| Molecular Weight | 111.12 g/mol [2][5] |
| IUPAC Name | diethylaluminumlformonitrile[1][2] |
| Appearance | Colorless to pale yellow syrup or liquid[1][6] |
| Density | 0.864 g/mL at 25 °C[1][5] |
| Boiling Point | 162 °C at 0.02 mmHg[1] |
| Flash Point | 7 °C (45 °F) - closed cup[1] |
| Solubility | Soluble in toluene, benzene, hexane, and isopropyl ether.[1][6] Reacts violently with water. [1][2] |

Synthesis and Structure

Diethylaluminium cyanide is synthesized through the reaction of triethylaluminium with a slight excess of hydrogen cyanide.[1][2] This reaction is typically performed at low temperatures to control the exothermic reaction and minimize decomposition.[2]



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Structurally, **Diethylaluminium cyanide** exists as oligomeric species, primarily as cyclic trimers or tetramers, in both solution and solid states.[2] This aggregation occurs through bridging cyanide ligands, where the nitrogen atom of the cyanide group coordinates to an adjacent aluminium center, forming Al-CN-Al linkages.[2]

Reactivity and Applications in Organic Synthesis

The primary utility of **Diethylaluminium cyanide** lies in its role as a potent reagent for the hydrocyanation of various substrates, most notably α,β -unsaturated ketones, to produce nitriles.[2] The Lewis acidic nature of the aluminium center plays a crucial role in this transformation. The reaction is also influenced by the basicity of the solvent used.[1]

Experimental Protocols

Synthesis of Diethylaluminium Cyanide

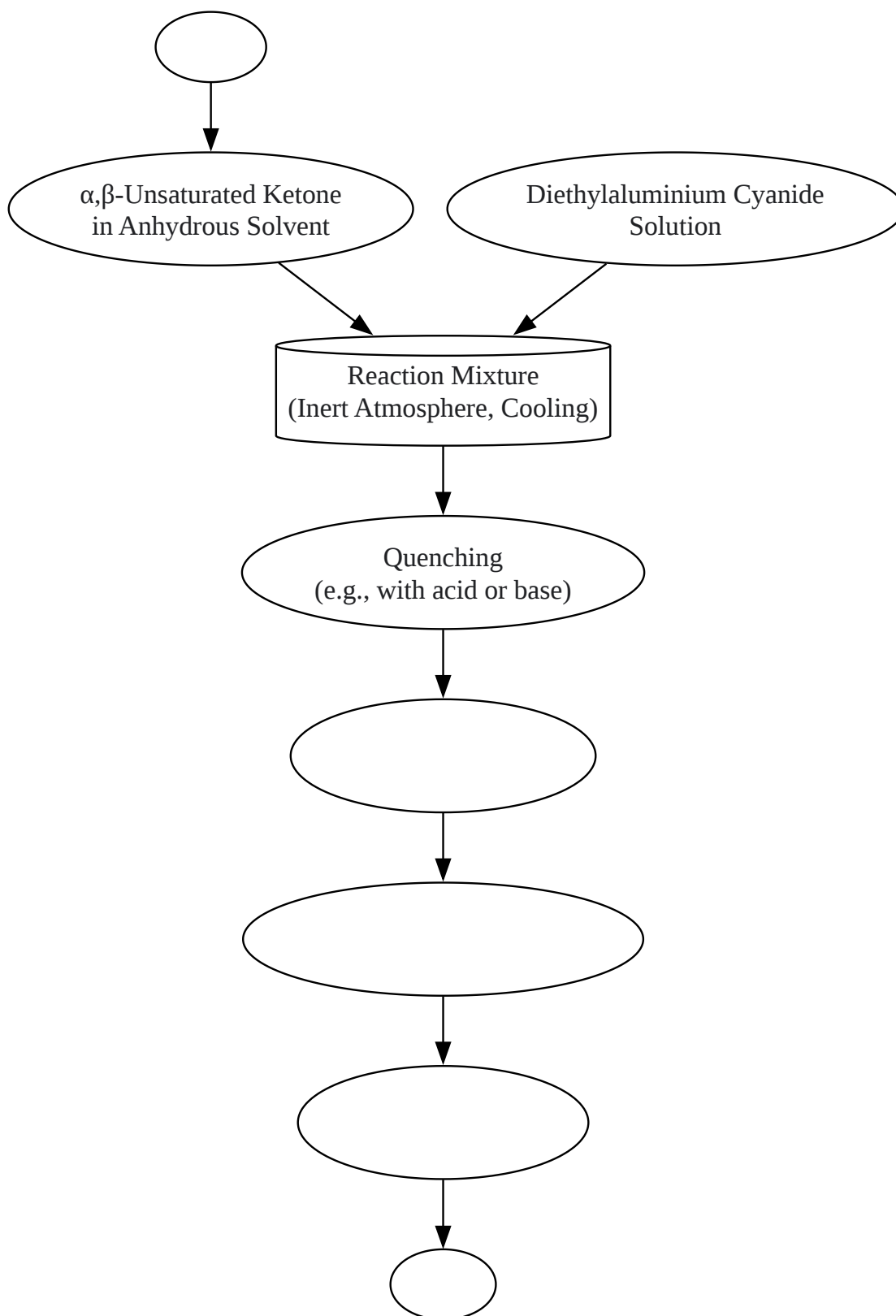
The following protocol is a representative procedure for the synthesis of **Diethylaluminium cyanide**.

Caution: This procedure involves highly toxic and pyrophoric materials and should only be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

- **Apparatus Setup:** A 500-mL, round-bottomed flask is fitted with a vacuum take-off and connected to a nitrogen source.^[6]
- **Inert Atmosphere:** The system is alternately evacuated and filled with nitrogen four times to ensure an inert atmosphere.^[6]
- **Addition of Triethylaluminium:** Approximately 55 mL (0.40 mole) of triethylaluminium is transferred to the reaction flask under a nitrogen atmosphere. The flask is then weighed to determine the exact amount.^[6]
- **Solvent Addition:** The triethylaluminium is dissolved in 150 mL of anhydrous benzene (or toluene), added via a pressure-equalizing dropping funnel.^[6]
- **Preparation of Hydrogen Cyanide Solution:** A solution of 11.9 g (0.441 mole) of hydrogen cyanide in 100 mL of anhydrous benzene is prepared and charged into the dropping funnel.^[6]
- **Reaction:** The hydrogen cyanide solution is added dropwise to the stirred and cooled triethylaluminium solution over approximately 2 hours. The evolution of ethane gas will be observed.^[6]
- **Completion and Use:** The reaction is complete when the evolution of ethane slows significantly. The resulting solution of **Diethylaluminium cyanide** can be used for most hydrocyanation reactions without further purification.^[6]

Hydrocyanation of an α,β -Unsaturated Ketone

The following is a general workflow for the hydrocyanation of an α,β -unsaturated ketone using **Diethylaluminium cyanide**.



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Safety and Handling

Diethylaluminium cyanide is a highly toxic and flammable compound that reacts violently with water.^[2] It is crucial to handle this reagent with extreme caution in a controlled environment.

| Hazard Information | Details |
|--------------------------|--|
| GHS Pictograms | GHS06 (Toxic), GHS09 (Environmental Hazard) ^[1] |
| Signal Word | Danger ^[1] |
| Hazard Statements | H300: Fatal if swallowed. ^[7] H310: Fatal in contact with skin. ^[2] H330: Fatal if inhaled. ^{[2][7]} H400: Very toxic to aquatic life. ^{[2][7]} H225: Highly flammable liquid and vapor. ^[7] EUH032: Contact with acids liberates very toxic gas. ^[7] |
| Precautionary Statements | P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking. ^[7] P260: Do not breathe dust/fume/gas/mist/vapors/spray. ^[7] P262: Do not get in eyes, on skin, or on clothing. ^[1] P273: Avoid release to the environment. ^{[1][7]} P280: Wear protective gloves/protective clothing/eye protection/face protection. ^{[1][7]} P284: Wear respiratory protection. ^{[1][7]} |

Handling and Storage:

- Work should be conducted in a well-ventilated fume hood.^[2]
- Handle and store under an inert gas, such as nitrogen.^[8]
- Keep containers tightly closed in a cool, dry, and well-ventilated area.^[8]
- Store away from water, acids, and strong oxidizing agents.^[8]
- Use spark-proof tools and explosion-proof equipment.^[8]

- Personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, is mandatory.[2] In some cases, a full-face respirator may be necessary.[8]

Disposal:

- Waste material must be disposed of in accordance with national and local regulations.
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Conclusion

Diethylaluminium cyanide is a highly effective and selective reagent for the hydrocyanation of α,β -unsaturated ketones and other substrates. Its discovery was a significant advancement in synthetic organic chemistry, providing a reliable method for the formation of nitriles. While its toxicity and reactivity demand careful handling, its utility in the synthesis of complex organic molecules, particularly in the context of drug discovery and development, is well-established. Researchers and scientists utilizing this reagent must adhere to strict safety protocols to ensure its safe and effective application in the laboratory.

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- To cite this document: BenchChem. [Diethylaluminium Cyanide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591682#diethylaluminium-cyanide-cas-number-and-properties]

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